

# An In-depth Technical Guide to Dimethyl 1H-imidazole-4,5-dicarboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Dimethyl 1H-imidazole-4,5-dicarboxylate

**Cat. No.:** B105194

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 1H-imidazole-4,5-dicarboxylate**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. This document details its chemical structure, physicochemical properties, synthesis, and its role as a key intermediate in the development of therapeutic agents.

## Core Compound Properties

**Dimethyl 1H-imidazole-4,5-dicarboxylate** is a stable, white to off-white crystalline solid.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
CAS Number	3304-70-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	184.15 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to almost white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	207 - 212 °C	<a href="#">[1]</a>
Purity	≥ 98% (HPLC)	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	dimethyl 1H-imidazole-4,5-dicarboxylate	<a href="#">[5]</a>
Synonyms	1H-Imidazole-4,5-dicarboxylic acid dimethyl ester	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Sparingly soluble in water.	<a href="#">[6]</a>

## Spectroscopic Data

The structural integrity of **Dimethyl 1H-imidazole-4,5-dicarboxylate** is confirmed through various spectroscopic techniques. The following tables summarize key spectral data.

### NMR Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Assignment
<sup>1</sup> H NMR	~7.9	s	Imidazole C2-H
	~3.8	s	Ester -OCH <sub>3</sub>
<sup>13</sup> C NMR	~162		Ester C=O
	~138		Imidazole C2
	~128		Imidazole C4/C5
	~52		Ester -OCH <sub>3</sub>

Note: Predicted chemical shifts. Actual values may vary depending on the solvent and experimental conditions.

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~3100	Broad	N-H stretch (imidazole)
~2950	Medium	C-H stretch (methyl)
~1720	Strong	C=O stretch (ester)
~1550	Medium	C=N stretch (imidazole ring)
~1250	Strong	C-O stretch (ester)

## Mass Spectrometry

m/z	Relative Intensity	Assignment
184	High	[M] <sup>+</sup> (Molecular Ion)
153	High	[M - OCH <sub>3</sub> ] <sup>+</sup>
125	Medium	[M - COOCH <sub>3</sub> ] <sup>+</sup>
97	Medium	[M - 2(COOCH <sub>3</sub> )] <sup>+</sup>

## Experimental Protocols

### Synthesis of Dimethyl 1H-imidazole-4,5-dicarboxylate

The synthesis of **Dimethyl 1H-imidazole-4,5-dicarboxylate** can be achieved through a two-step process involving the synthesis of the parent imidazole-4,5-dicarboxylic acid followed by esterification.

#### Step 1: Synthesis of Imidazole-4,5-dicarboxylic Acid

This protocol is adapted from a patented industrial process.

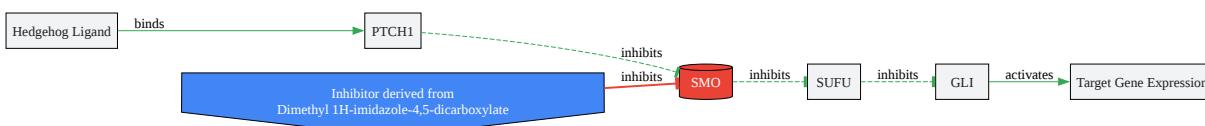
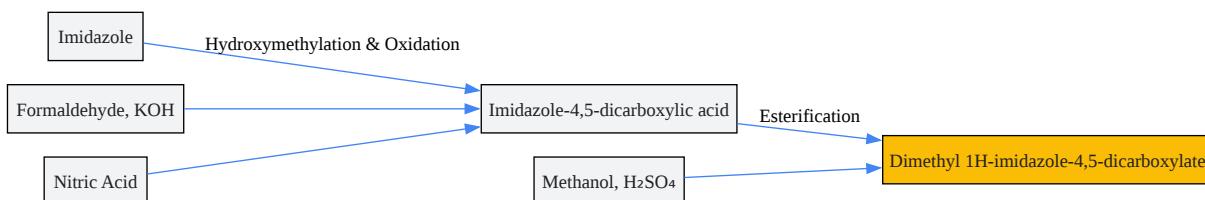
- Materials: Imidazole, Formaldehyde (37% aqueous solution), Potassium Hydroxide, Nitric Acid (65%).
- Procedure:
  - In a round-bottom flask, dissolve 1 mole of imidazole in a 2 to 5-fold molar excess of 37% aqueous formaldehyde.
  - Add a catalytic amount of a strong base such as potassium hydroxide.
  - Heat the mixture to reflux for 2-4 hours. This results in the formation of hydroxymethylated imidazole intermediates.
  - In a separate reaction vessel, bring a 15 to 20-fold molar excess of 65% nitric acid to a boil.
  - Slowly add the hydroxymethylated imidazole mixture to the boiling nitric acid.
  - Continue heating at 100-140°C for 6-10 hours to facilitate the oxidation of the hydroxymethyl groups to carboxylic acids.
  - Upon cooling, imidazole-4,5-dicarboxylic acid will precipitate from the solution.
  - Isolate the solid product by filtration, wash with cold water, and dry under vacuum.

### Step 2: Esterification to **Dimethyl 1H-imidazole-4,5-dicarboxylate**

This is a standard Fischer esterification protocol.

- Materials: Imidazole-4,5-dicarboxylic acid, Methanol, Concentrated Sulfuric Acid.
- Procedure:
  - Suspend 1 mole of imidazole-4,5-dicarboxylic acid in an excess of methanol in a round-bottom flask.
  - Carefully add a catalytic amount of concentrated sulfuric acid to the suspension.

- Heat the mixture to reflux for 4-6 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature.
- Neutralize the excess acid with a suitable base (e.g., saturated sodium bicarbonate solution).
- The product, **Dimethyl 1H-imidazole-4,5-dicarboxylate**, will precipitate.
- Collect the solid by filtration, wash with water, and recrystallize from a suitable solvent (e.g., methanol/water mixture) to obtain the pure product.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pnas.org](https://www.pnas.org) [pnas.org]
- 2. A schematic diagram for the hedgehog (HH) signaling pathway [pfocr.wikipathways.org]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. [PDF] Small molecule modulation of Smoothened activity | Semantic Scholar [semanticscholar.org]
- 6. File:Hh signalling pathway.jpg - Embryology [embryology.med.unsw.edu.au]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl 1H-imidazole-4,5-dicarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b105194#dimethyl-1h-imidazole-4-5-dicarboxylate-structure>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)